

BPI-9016M: Application Notes and Protocols for Cell Culture Experiments

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Compound of Interest

Compound Name: BPI-9016M

Cat. No.: B1192325

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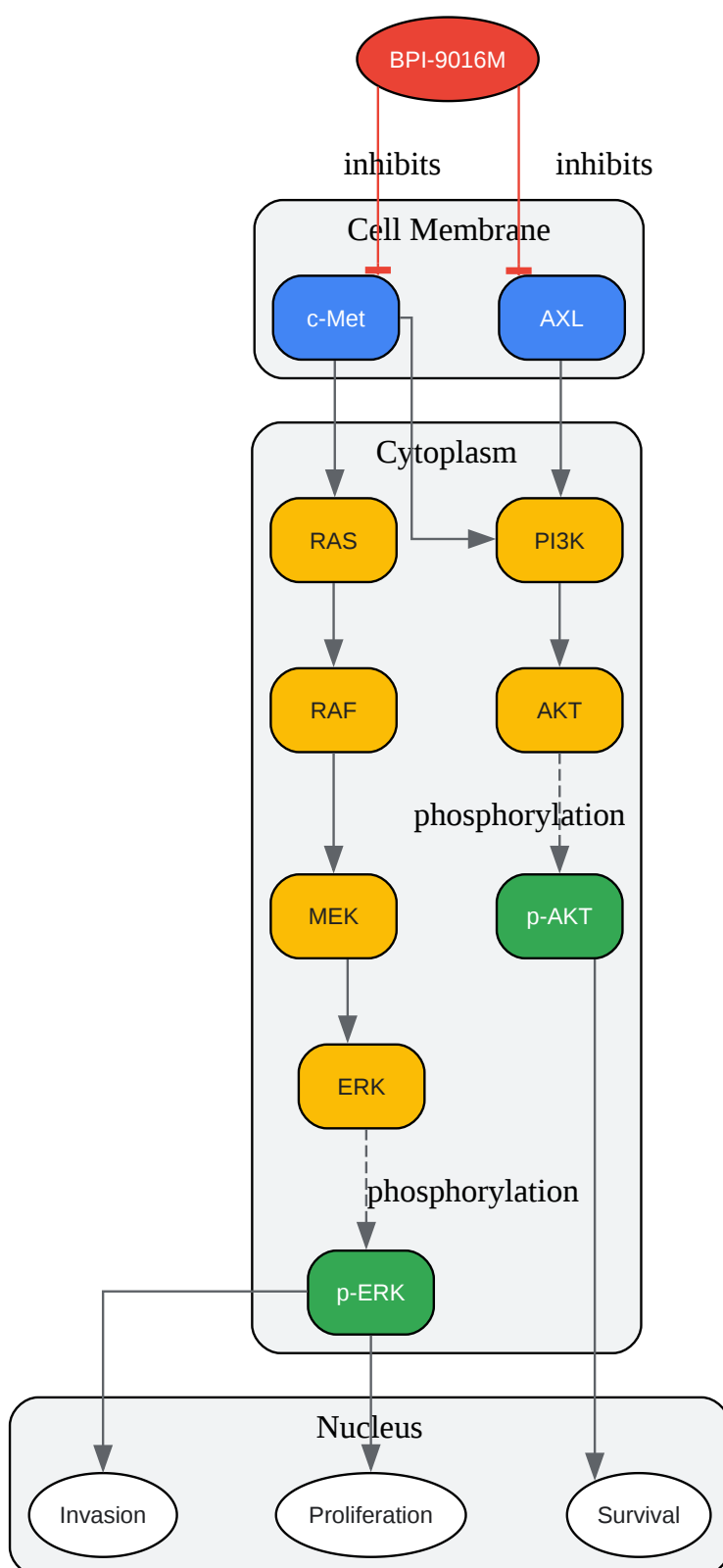
For Researchers, Scientists, and Drug Development Professionals

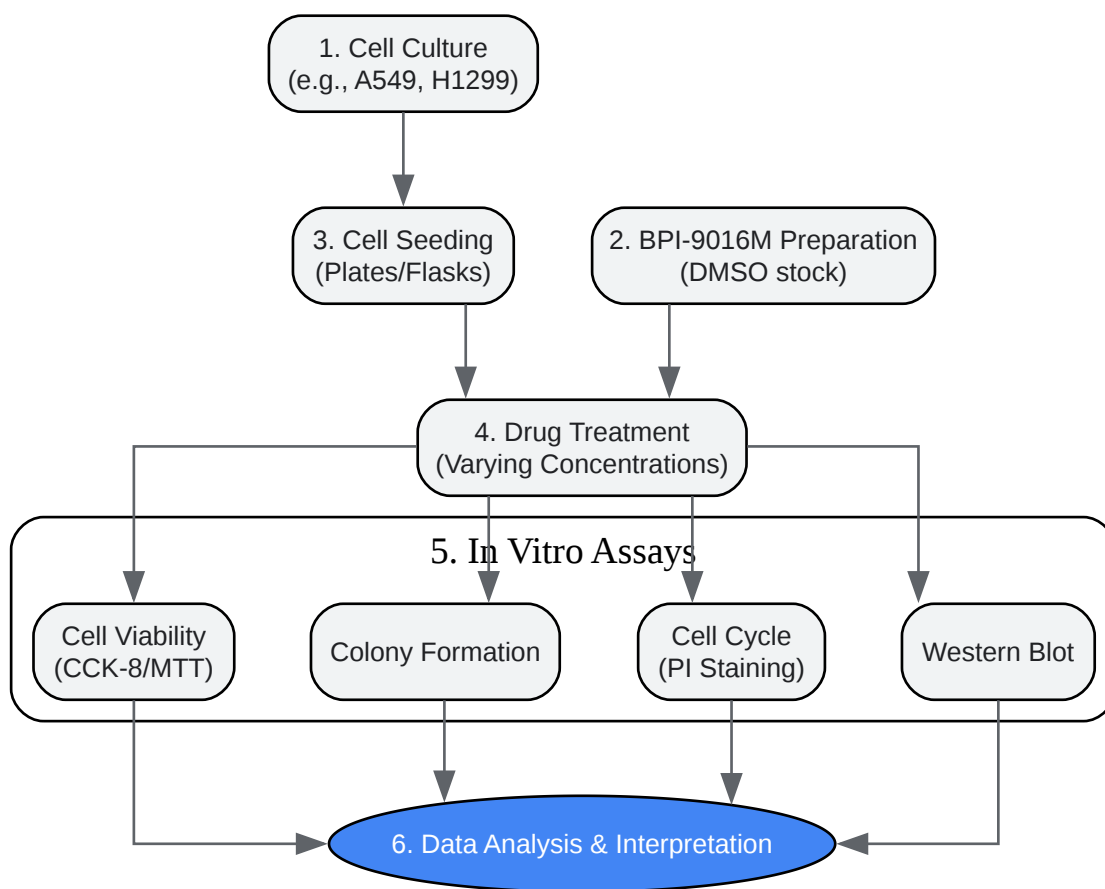
Introduction

BPI-9016M is a potent and orally active small-molecule inhibitor that dually targets c-Met (hepatocyte growth factor receptor, HGFR) and AXL receptor tyrosine kinases.^{[1][2][3]} The aberrant activation of c-Met and AXL signaling pathways is a crucial factor in the development and progression of various cancers, including non-small cell lung cancer (NSCLC) and esophageal squamous cell carcinoma (ESCC).^{[4][5]} These pathways are implicated in tumor cell proliferation, survival, migration, and invasion.^{[1][5]} **BPI-9016M** effectively disrupts these oncogenic signaling cascades, leading to the suppression of tumor growth.^{[1][2]} Preclinical studies have demonstrated its efficacy in inhibiting tumor cell growth, particularly in cancers with high c-Met expression.^{[3][5]} This document provides detailed protocols for in vitro cell culture experiments to evaluate the efficacy and mechanism of action of **BPI-9016M**.

Mechanism of Action

BPI-9016M exerts its anti-tumor effects by binding to and inhibiting the kinase activity of both c-Met and AXL.^[1] This dual inhibition disrupts the downstream signaling pathways, primarily the PI3K/AKT and MAPK/ERK pathways, which are critical for cell survival and proliferation.^{[2][6]} By blocking these pathways, **BPI-9016M** can induce cell cycle arrest and apoptosis.^{[2][4]}





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